

Navigating the Synthesis and Procurement of 1-Cyclohexyloctan-1-ol: A Technical Guide

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Compound of Interest

Compound Name: 1-Cyclohexyloctan-1-ol

Cat. No.: B15297444

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For researchers, scientists, and professionals in drug development, the accessibility and synthesis of novel chemical entities are critical hurdles in the discovery pipeline. This technical guide provides an in-depth overview of the commercial availability, potential suppliers, and a plausible synthetic route for the secondary alcohol **1-Cyclohexyloctan-1-ol**. Due to the limited publicly available data for this specific compound, this guide also presents information on the more thoroughly documented and structurally related compound, 1-Cyclohexylethan-1-ol, for comparative purposes.

Commercial Availability and Supplier Information

Initial investigations reveal that **1-Cyclohexyloctan-1-ol** is a specialized research chemical with limited commercial stock. However, it is listed by chemical suppliers that often specialize in the synthesis of novel compounds upon request.

Table 1: Commercial Availability of **1-Cyclohexyloctan-1-ol**

Property	Value
IUPAC Name	1-cyclohexyloctan-1-ol
CAS Number	108693-51-2
Molecular Formula	C ₁₄ H ₂₈ O
Molecular Weight	212.38 g/mol
InChI	1S/C14H28O/c1-2-3-4-5-9-12-14(15)13-10-7-6-8-11-13/h13-15H,2-12H2,1H3
InChI Key	WFUAQVZZZNBRJF-UHFFFAOYSA-N
Known Suppliers	Sigma-Aldrich, Enamine

It is important to note that "commercial availability" for such compounds often implies synthesis on demand rather than off-the-shelf availability. Researchers should contact these suppliers directly to inquire about lead times and pricing.

For the purpose of providing a more comprehensive dataset, the following table details the properties and suppliers of the related compound, 1-Cyclohexylethan-1-ol.

Table 2: Physicochemical Properties and Suppliers of 1-Cyclohexylethan-1-ol

Property	Value	Suppliers
CAS Number	1193-81-3	ChemScene, Tokyo Chemical Industry (TCI), CymitQuimica, Benchchem, The Good Scents Company, Sigma-Aldrich
Molecular Formula	C ₈ H ₁₆ O	
Molecular Weight	128.21 g/mol	
Appearance	Colorless to pale yellow clear liquid	
Purity	≥98%	
Boiling Point	189 °C at 760 mmHg	
Flash Point	73 °C	
Density	0.923-0.928 g/cm ³ at 25 °C	
Refractive Index	1.465-1.468 at 20 °C	

Experimental Protocol: Synthesis of 1-Cyclohexyloctan-1-ol via Grignard Reaction

While a specific, peer-reviewed synthesis protocol for **1-Cyclohexyloctan-1-ol** is not readily available in the public domain, a standard and reliable method for its preparation would be the Grignard reaction. This involves the nucleophilic addition of an organomagnesium halide (Grignard reagent) to a carbonyl compound. In this case, octylmagnesium bromide would be reacted with cyclohexanecarboxaldehyde.

Materials:

- Magnesium turnings
- 1-Bromooctane
- Anhydrous diethyl ether or tetrahydrofuran (THF)

- Iodine crystal (as an initiator)
- Cyclohexanecarboxaldehyde
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for anhydrous reactions (e.g., oven-dried round-bottom flask, condenser, dropping funnel)
- Inert atmosphere (e.g., nitrogen or argon)

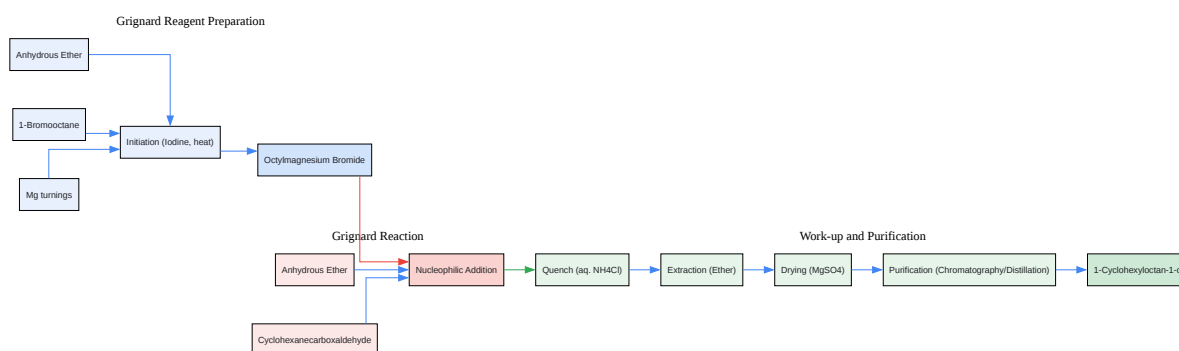
Methodology:

- Preparation of the Grignard Reagent (Octylmagnesium Bromide):
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Add a small crystal of iodine to the flask.
 - In the dropping funnel, place a solution of 1-bromooctane in anhydrous diethyl ether.
 - Add a small portion of the 1-bromooctane solution to the magnesium turnings. The reaction is initiated when the color of the iodine disappears and bubbling is observed. If the reaction does not start, gentle heating may be applied.
 - Once the reaction has initiated, add the remaining 1-bromooctane solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, continue to stir the mixture until the magnesium is consumed. The resulting greyish solution is the Grignard reagent.
- Reaction with Cyclohexanecarboxaldehyde:
 - Cool the Grignard reagent solution in an ice bath.

- Add a solution of cyclohexanecarboxaldehyde in anhydrous diethyl ether dropwise to the stirred Grignard reagent.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Work-up and Purification:
 - Cool the reaction mixture in an ice bath and quench the reaction by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.
 - Separate the organic layer and extract the aqueous layer with diethyl ether.
 - Combine the organic extracts and wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
 - The crude product can be purified by column chromatography on silica gel or by distillation under reduced pressure to yield pure **1-Cyclohexyloctan-1-ol**.

Visualizing the Workflow

To aid in the conceptualization of the synthetic process, the following diagrams illustrate the logical relationships in the experimental workflow.



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Synthetic workflow for **1-Cyclohexyloctan-1-ol**.

Signaling Pathways and Biological Activity

There is currently no publicly available information regarding the biological activity or any associated signaling pathways for **1-Cyclohexyloctan-1-ol**. This suggests that the compound may be a novel chemical entity or that its biological effects have not yet been characterized or published in peer-reviewed literature. Researchers interested in the potential bioactivity of this molecule would need to conduct their own *in vitro* and *in vivo* studies.

As no signaling pathways are described, a corresponding diagram cannot be generated at this time.

This guide provides a foundational understanding of the procurement and synthesis of **1-Cyclohexyloctan-1-ol** for the scientific community. The provided synthetic protocol, based on the well-established Grignard reaction, offers a reliable starting point for its laboratory-scale preparation. Further research is warranted to elucidate the physicochemical and biological properties of this compound.

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